

Technical Guide: Safe Handling & Risk Management of N,N-Dioctadecylaniline

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Compound of Interest

Compound Name: *N,N-dioctadecylaniline*

CAS No.: 72072-19-6

Cat. No.: B3280677

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Executive Summary & Chemical Profile

N,N-Dioctadecylaniline (CAS: 72072-19-6) is a specialized tertiary amine featuring an aniline headgroup flanked by two stearyl (C18) chains. In drug development, it serves as a critical hydrophobic building block, often utilized in the synthesis of ionizable lipids for Lipid Nanoparticle (LNP) delivery systems or as a lipophilic modifier in organic electronics and interfacial chemistry.

Unlike its short-chain analogs (e.g., N,N-dimethylaniline) which are highly volatile and acutely toxic, the dioctadecyl chains render this molecule a waxy solid or semi-solid with low volatility. However, its aniline core necessitates strict controls against oxidation and skin sensitization.

Physicochemical Identity Table

Property	Specification	Operational Implication
CAS Number	72072-19-6	Use for inventory tracking and regulatory filing.
Molecular Formula	C ₄₂ H ₇₉ N	High MW (598.1 g/mol) implies low volatility.
Physical State	Solid / Semi-solid (Sepia/Brown)	Waxy texture; difficult to weigh precisely without static control.
Solubility	Insoluble in water; Soluble in THF, DCM, Chloroform.	Aqueous spill cleanup methods are ineffective.
Stability	Light & Air Sensitive	Prone to oxidation (darkening) if stored improperly.

Hazard Assessment (GHS & Mechanistic Insights)

While GHS classifications provide a baseline, a research environment requires understanding the mechanism of harm.

GHS Classification (Regulation (EC) No 1272/2008)[2]

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.
- Serious Eye Damage/Irritation (Category 2A): H319 - Causes serious eye irritation.
- STOT - Single Exposure (Category 3): H335 - May cause respiratory irritation.

The Scientist's Interpretation: Beyond the Codes

- The "Aniline Effect": Although the long alkyl chains reduce systemic bioavailability compared to simple aniline, the aromatic amine core retains the potential to induce methemoglobinemia upon significant exposure. The lipophilic nature allows it to penetrate the stratum corneum, making H315 (Skin Irritation) a critical control point.

- **Respiratory Risks:** As a waxy solid, dust generation is low. However, if heated or dissolved in volatile solvents (e.g., during LNP formulation), the aerosolized lipid-solvent mixture becomes a potent respiratory irritant (H335).
- **Environmental Persistence:** Long-chain fatty amines adsorb strongly to soil and sediment. While specific aquatic toxicity data for this CAS is limited, structural analogs suggest high potential for bioaccumulation.

Engineering Controls & Personal Protective Equipment (PPE)

PPE Matrix: Chemical Compatibility

Do not rely on generic "lab safety" rules. The lipophilic nature of **N,N-dioctadecylaniline** degrades certain rubber materials.

Body Part	Recommended PPE	Rationale
Hand Protection	Nitrile (Double gloving recommended)	Excellent resistance to fatty amines. Latex is permeable to lipophilic compounds and should be avoided.
Respiratory	P95/P100 (Solids) or Organic Vapor Cartridge (Solutions)	Use P95 for weighing powders. If handling hot solutions or sprays, an OV cartridge is mandatory to capture solvent/amine vapors.
Eye Protection	Chemical Safety Goggles	Safety glasses are insufficient if splashing of the heated melt or solution occurs.
Body Defense	Tyvek® Lab Coat or Apron	Cotton coats absorb lipophilic spills, keeping the irritant against the skin. Tyvek repels it.

Operational Protocols: Handling & Solubilization

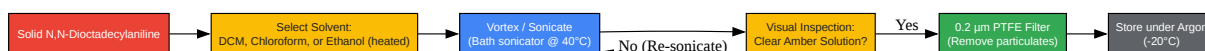
Field-Proven Insight: The primary challenge with **N,N-dioctadecylaniline** is its waxy, sticky consistency, which leads to weighing errors and cross-contamination.

Protocol A: Precision Weighing & Transfer

- **Static Control:** Use an anti-static gun or ionizer bar inside the balance enclosure. The long alkyl chains generate significant static charge, causing the powder to "jump."
- **Tool Selection:** Use PTFE-coated spatulas. The compound sticks aggressively to stainless steel, leading to loss of mass during transfer.
- **Weighing Vessel:** Weigh directly into the dissolution vessel (e.g., a volumetric flask or scintillation vial) to avoid transfer losses.

Protocol B: Solubilization for LNP Formulation

This compound is hydrophobic. Attempting to dissolve it in aqueous buffers (PBS, TRIS) will result in precipitation and aggregation.



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Figure 1: Solubilization workflow ensuring homogeneity and particle-free solutions for downstream applications.

Storage & Stability

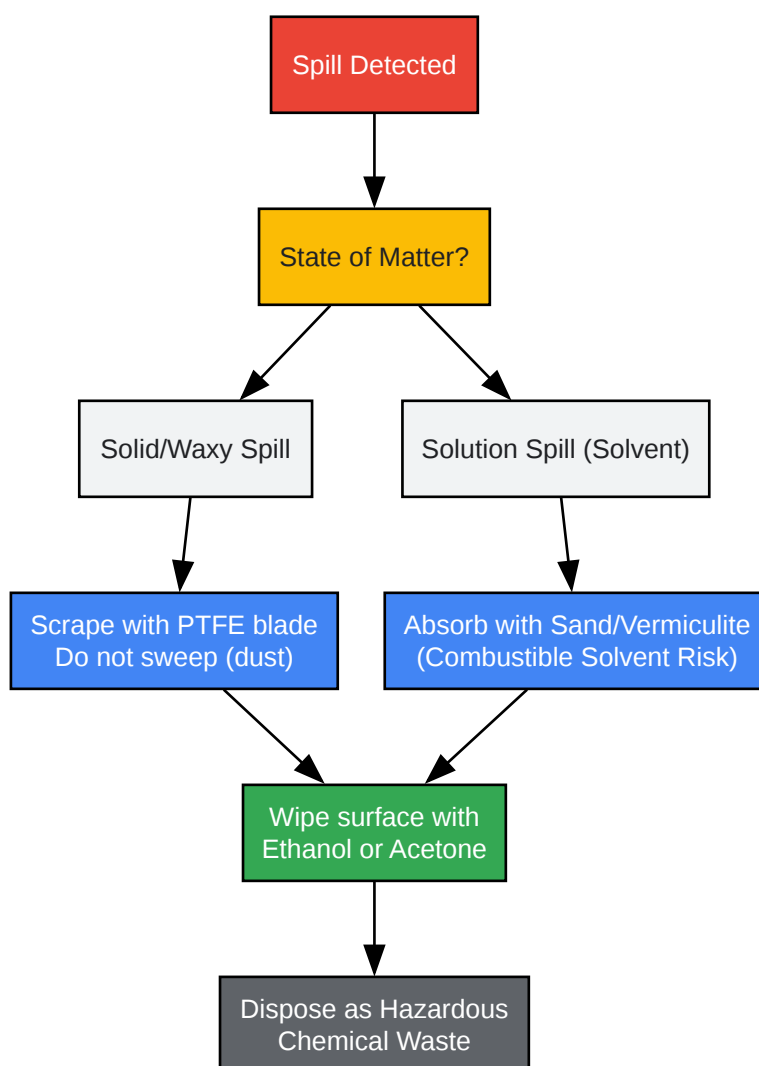
- **Oxidation:** The aniline nitrogen is electron-rich and prone to oxidation, turning the compound from off-white/sepia to dark brown/black.
- **Requirement:** Store under an inert atmosphere (Argon or Nitrogen).
- **Temperature:** Refrigeration (+2°C to +8°C) is generally sufficient, but -20°C is preferred for long-term storage (>6 months) to inhibit oxidative degradation.

- Container: Amber glass vials with PTFE-lined caps. Avoid plastics for long-term storage as the compound may leach plasticizers.

Emergency Response & Spill Management

Critical Warning: Do NOT use water to clean up spills. The compound is hydrophobic; water will only spread the contamination.

Spill Cleanup Algorithm



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Figure 2: Decision tree for safe spill remediation based on the physical state of the contaminant.

First Aid Measures

- Eye Contact: Flush with water for 15 minutes. Crucial: If the material was in a solvent (e.g., chloroform), the solvent causes the immediate damage; the lipid causes persistent irritation. Seek ophthalmological review.
- Skin Contact: Wash with soap and water.[1][2][3] Plain water is ineffective due to hydrophobicity. Use a polyethylene glycol (PEG) based skin cleanser if available.
- Inhalation: Move to fresh air. If breathing is difficult, oxygen may be required (monitor for delayed pulmonary edema if solvent vapors were involved).

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 949, N,N-Dimethylaniline (Analogous Hazard Data). Retrieved March 6, 2026, from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.). C&L Inventory: Harmonised classification and labelling.[2] Retrieved March 6, 2026, from [\[Link\]](#)

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